



"physical and chemical properties of Methyl 2hydroxydodecanoate"

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Methyl 2-hydroxydodecanoate

Cat. No.: B164382

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An In-depth Technical Guide to Methyl 2hydroxydodecanoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-hydroxydodecanoate is an alpha-hydroxy fatty acid ester. This class of molecules, more broadly known as fatty acid esters of hydroxy fatty acids (FAHFAs), has garnered increasing interest in the scientific community for its potential biological activities, including anti-inflammatory and anti-diabetic properties.[1][2][3] This technical guide provides a comprehensive overview of the known physical and chemical properties of Methyl 2-hydroxydodecanoate, along with proposed experimental protocols for its synthesis and analysis. Furthermore, it explores its potential, yet currently unproven, role in biological signaling pathways relevant to drug development.

Core Compound Information

Methyl 2-hydroxydodecanoate is identified by the Chemical Abstracts Service (CAS) number 51067-85-7.[4][5][6] Its chemical structure consists of a twelve-carbon aliphatic chain (dodecanoate) with a hydroxyl group at the alpha-position (carbon 2) and a methyl ester at the carboxyl group.



Physical and Chemical Properties

A summary of the available quantitative data for **Methyl 2-hydroxydodecanoate** is presented in the tables below. It is important to note that while some experimental data is available, many of the listed properties are computed. A definitive experimental melting point has not been identified in the reviewed literature.

Table 1: General and Physical Properties

Property	Value Value	Source
Molecular Formula	C13H26O3	PubChem[4]
Molecular Weight	230.34 g/mol	PubChem[4]
CAS Number	51067-85-7	PubChem[4]
Appearance	Solid (predicted)	
Melting Point	Not available	
Boiling Point	277.2 °C at 760 mmHg	LookChem
Density	0.942 g/cm ³	LookChem
Refractive Index	1.448	LookChem

Table 2: Computed Physicochemical Properties



Property	Value	Source
XLogP3-AA	4.5	PubChem[4]
Hydrogen Bond Donor Count	1	PubChem[4]
Hydrogen Bond Acceptor Count	3	PubChem[4]
Rotatable Bond Count	11	PubChem[4]
Topological Polar Surface Area	46.5 Ų	PubChem[4]
Log10 of Water Solubility (mol/L)	-3.50	Cheméo[7]
Octanol/Water Partition Coefficient (logPoct/wat)	3.051	Cheméo[7]

Table 3: Spectral Data

Data Type	Key Features	Source
GC-MS	Kovats Retention Index (Standard non-polar): 1619, 1627; (Semi-standard non- polar): 1631.5	PubChem[4]
13C NMR	Spectra available	PubChem[4]
IR Spectra	Vapor phase spectra available	PubChem[4]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of Methyl 2-

hydroxydodecanoate are not readily available in the public domain. However, based on established organic chemistry principles for the synthesis of alpha-hydroxy esters and the analysis of fatty acid methyl esters (FAMEs), the following protocols are proposed.

Proposed Synthesis: Lipase-Catalyzed Esterification



Enzymatic synthesis using lipases offers a green and selective method for esterification.[8][9] [10]

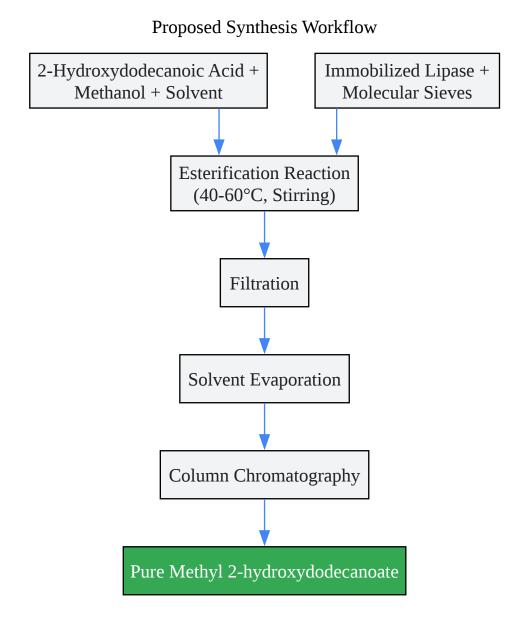
Materials:

- 2-Hydroxydodecanoic acid
- Methanol
- Immobilized lipase (e.g., Novozym 435, Candida antarctica lipase B)
- Anhydrous organic solvent (e.g., hexane, toluene)
- Molecular sieves (for water removal)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)

Methodology:

- Reaction Setup: In a round-bottom flask, dissolve 2-hydroxydodecanoic acid and a molar excess of methanol in the chosen anhydrous organic solvent.
- Enzyme Addition: Add the immobilized lipase and molecular sieves to the reaction mixture.
- Reaction: Stir the mixture at a controlled temperature (e.g., 40-60 °C) and monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Work-up: Once the reaction is complete, filter off the enzyme and molecular sieves.
- Purification: Remove the solvent under reduced pressure. The crude product can be purified by silica gel column chromatography using a gradient of ethyl acetate in hexane.





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Proposed workflow for the lipase-catalyzed synthesis of **Methyl 2-hydroxydodecanoate**.

Proposed Analytical Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard and effective technique for the analysis of fatty acid methyl esters.

Instrumentation:



- Gas chromatograph coupled with a mass spectrometer.
- Capillary column suitable for FAME analysis (e.g., DB-5ms or equivalent).

Methodology:

- Sample Preparation: Prepare a dilute solution of the purified Methyl 2hydroxydodecanoate in a volatile solvent like hexane or dichloromethane.
- Injection: Inject a small volume of the sample into the GC.
- GC Separation:
 - Injector Temperature: 250 °C
 - Carrier Gas: Helium at a constant flow rate.
 - Oven Temperature Program: Start at a suitable initial temperature (e.g., 100 °C), hold for a few minutes, then ramp up to a final temperature (e.g., 280 °C) at a controlled rate.
- MS Detection:
 - o Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: m/z 40-400.
- Data Analysis: Identify the peak corresponding to Methyl 2-hydroxydodecanoate in the total ion chromatogram and analyze its mass spectrum for characteristic fragments.



Sample Preparation (Dilution in Solvent) GC Injection GC Separation (Capillary Column) Electron Ionization (EI) Mass Spectrometry Detection

Proposed GC-MS Analysis Workflow

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Data Analysis (TIC and Mass Spectrum)

Proposed workflow for the GC-MS analysis of **Methyl 2-hydroxydodecanoate**.

Potential Biological Activity and Signaling Pathways

While there is no direct evidence for the biological activity of **Methyl 2-hydroxydodecanoate**, its classification as a fatty acid ester of a hydroxy fatty acid (FAHFA) suggests it may share properties with other members of this class. FAHFAs are a class of endogenous lipids that have been shown to possess anti-diabetic and anti-inflammatory effects.[1][2][3] They are known to



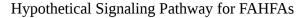


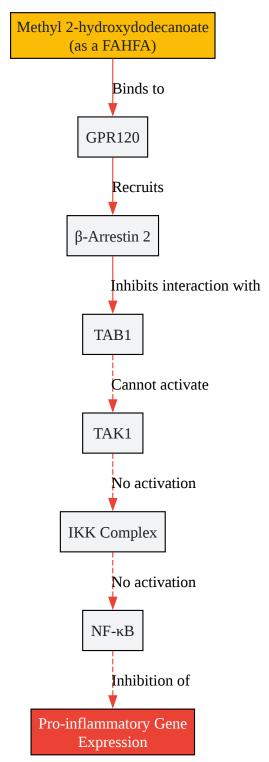


interact with G-protein coupled receptors (GPCRs), such as GPR120, which are involved in metabolic regulation and inflammatory responses.

The following diagram illustrates a hypothetical signaling pathway that could be modulated by FAHFAs, and by extension, potentially by **Methyl 2-hydroxydodecanoate**.







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Hypothetical anti-inflammatory signaling pathway potentially modulated by FAHFAs.



Applications in Drug Development

The potential for **Methyl 2-hydroxydodecanoate** and other FAHFAs in drug development lies in their ability to modulate metabolic and inflammatory pathways.[1][2][3] Should this compound demonstrate significant biological activity, it could be a lead compound for the development of new therapeutics for conditions such as type 2 diabetes, metabolic syndrome, and chronic inflammatory diseases. Further research is required to validate these potential applications.

Conclusion

Methyl 2-hydroxydodecanoate is a fatty acid ester with well-defined chemical and physical properties, although some experimental data, such as its melting point, remain to be determined. While specific biological functions have not been elucidated, its classification as a FAHFA suggests potential therapeutic relevance. The proposed synthesis and analytical protocols in this guide provide a framework for future research into this and related compounds, which may hold promise for the development of novel therapeutics.

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- To cite this document: BenchChem. ["physical and chemical properties of Methyl 2-hydroxydodecanoate"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b164382#physical-and-chemical-properties-of-methyl-2-hydroxydodecanoate]

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